

# Solubility Profile of Isopropyl 4-Oxopentanoate: A Technical Guide

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## Compound of Interest

Compound Name: Isopropyl 4-oxopentanoate

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This technical guide provides a detailed overview of the solubility characteristics of **isopropyl 4-oxopentanoate** (also known as isopropyl levulinate). Due to the limited publicly available quantitative data, this document summarizes existing information and presents a comprehensive experimental protocol for determining solubility in a variety of solvents. This guide is intended to be a valuable resource for laboratory researchers and professionals in the field of drug development and chemical synthesis.

## Introduction

**Isopropyl 4-oxopentanoate** (CAS No. 21884-26-4) is an ester that serves as a versatile chemical intermediate in various applications, including the synthesis of pharmaceuticals and agrochemicals.<sup>[1]</sup> Its physicochemical properties, particularly its solubility, are critical for its application in reaction chemistry, formulation development, and purification processes. Understanding the solubility of this compound in different solvent systems is essential for optimizing experimental conditions and ensuring efficient and reproducible results.

## Physicochemical Properties

- Molecular Formula: C<sub>8</sub>H<sub>14</sub>O<sub>3</sub>
- Molecular Weight: 158.19 g/mol <sup>[1]</sup>

- Appearance: Colorless clear liquid
- Boiling Point: 209.00 °C at 760.00 mm Hg
- logP (o/w): 0.792 (estimated)

## Solubility Data

Quantitative solubility data for **isopropyl 4-oxopentanoate** in a wide range of solvents is not extensively reported in the public domain. The available information indicates a general solubility profile, which is summarized in the table below.

Solvent	Type	Solubility	Temperature (°C)	Citation
Water	Polar Protic	Very Slightly Soluble; 1.742 x 10 <sup>4</sup> mg/L (estimated)	25	[2]
Alcohol	Polar Protic	Soluble	Not Specified	[2]

Note: The term "soluble" is qualitative. For precise applications, experimental determination of quantitative solubility is highly recommended.

## Experimental Protocol for Solubility Determination

The following protocol provides a detailed methodology for the quantitative determination of the solubility of **isopropyl 4-oxopentanoate**. This method is adapted from general procedures for determining the solubility of esters.[3]

## Materials and Equipment

- **Isopropyl 4-oxopentanoate** (analytical standard)
- Selected solvents (e.g., water, ethanol, methanol, acetone, ethyl acetate, hexane) of analytical grade

- Analytical balance ( $\pm 0.0001$  g)
- Thermostatic shaker or water bath
- Centrifuge
- Calibrated micropipettes
- Glass vials with screw caps
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV or RI) or Gas Chromatography (GC) system.

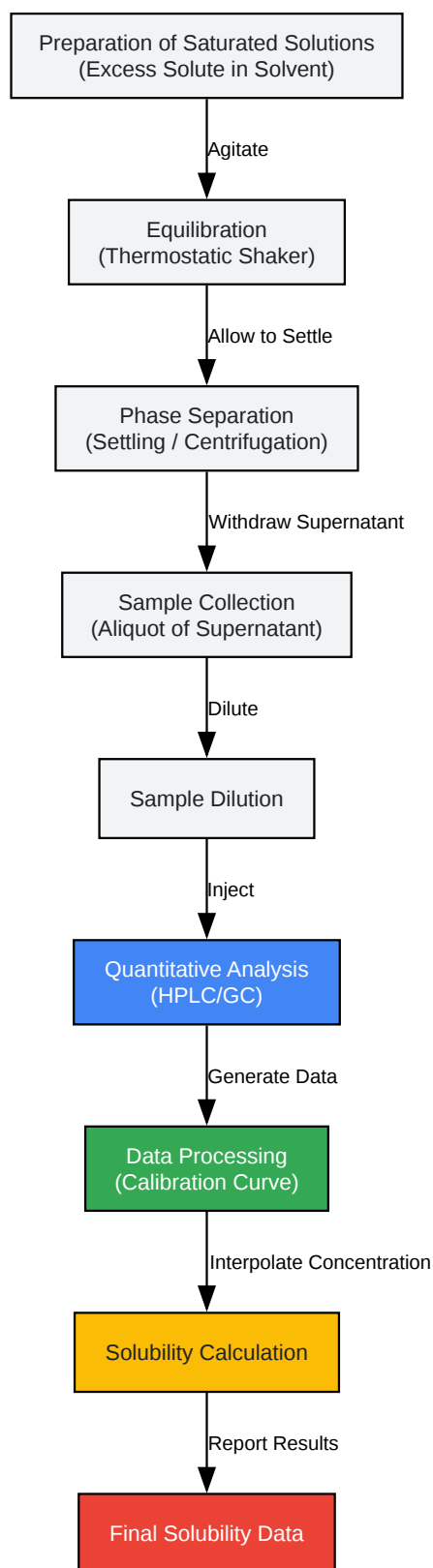
## Procedure

- Preparation of Saturated Solutions:
  - Add an excess amount of **isopropyl 4-oxopentanoate** to a series of glass vials, each containing a known volume (e.g., 5 mL) of a different solvent.
  - Seal the vials tightly to prevent solvent evaporation.
  - Place the vials in a thermostatic shaker set to a constant temperature (e.g., 25 °C) and agitate for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation:
  - After equilibration, allow the vials to stand undisturbed at the set temperature for at least 2 hours to allow any undissolved solute to settle.
  - For fine suspensions, centrifuge the vials at a moderate speed (e.g., 3000 rpm) for 15 minutes to facilitate the separation of the solid and liquid phases.
- Sample Preparation for Analysis:
  - Carefully withdraw a known volume of the clear supernatant from each vial using a calibrated micropipette.

- Dilute the aliquot with a known volume of a suitable solvent to a concentration within the linear range of the analytical method (HPLC or GC).
- Quantitative Analysis:
  - Prepare a series of standard solutions of **isopropyl 4-oxopentanoate** of known concentrations.
  - Analyze the standard solutions using a validated HPLC or GC method to generate a calibration curve.
  - Analyze the diluted samples of the saturated solutions under the same analytical conditions.
  - Determine the concentration of **isopropyl 4-oxopentanoate** in the diluted samples by interpolating from the calibration curve.
- Calculation of Solubility:
  - Calculate the solubility (S) in mg/mL or g/L using the following formula:  $S = C \times DF$  Where:
    - C = Concentration of the diluted sample determined from the calibration curve
    - DF = Dilution factor

## Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of solubility.



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Caption: Workflow for the experimental determination of solubility.

## Conclusion

While comprehensive quantitative solubility data for **isopropyl 4-oxopentanoate** is not readily available, this guide provides the known qualitative and estimated information. The detailed experimental protocol outlined offers a robust framework for researchers to determine the solubility of this compound in various solvents of interest. Accurate solubility data is paramount for the successful application of **isopropyl 4-oxopentanoate** in research and development, enabling informed decisions on solvent selection, reaction optimization, and formulation design.

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## References

- 1. 340817-53-0 CAS MSDS (isopropyl 4-[[3-cyano-6-(4-fluorophenyl)-4-phenyl-2-pyridinyl]sulfanyl]-3-oxobutanoate) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. Is isopropyl alcohol the same as acetone | Sigma-Aldrich [sigmaaldrich.com]
- 3. Isopropyl acetone | Sigma-Aldrich [sigmaaldrich.cn]
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